

ASP5878 stability and storage conditions

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Compound of Interest

Compound Name: ASP5878

Cat. No.: B8085365

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ASP5878 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **ASP5878**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid **ASP5878** compound upon receipt?

A: Upon receipt, the solid **ASP5878** compound should be stored in a dry, dark environment. For short-term storage (days to weeks), 0-4°C is acceptable. For long-term storage (months to years), it is recommended to store the powder at -20°C.[1] Some suppliers indicate a shelf life of up to 3 years at -20°C for the powder and 4 years if stored at -20°C.[2][3]

Q2: What are the recommended conditions for storing **ASP5878** stock solutions?

A: Stock solutions of **ASP5878** should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, it is recommended to store stock solutions at -80°C, which should be used within 2 years.[4] For shorter-term storage, -20°C is also an option, with a recommended use within 1 year.[4] One supplier suggests that stock solutions are stable for 1 year at -80°C and 1 month at -20°C in solvent.[5]

Q3: Is **ASP5878** stable during shipping at ambient temperatures?

A: Yes, **ASP5878** is considered stable enough for a few weeks during ordinary shipping and time spent in customs when shipped under ambient temperature as a non-hazardous chemical.

[\[1\]](#)

Q4: In which solvents is **ASP5878** soluble?

A: **ASP5878** is soluble in DMSO and slightly soluble in acetonitrile.[\[1\]](#)[\[2\]](#) It is important to use fresh DMSO, as moisture-absorbing DMSO can reduce solubility.[\[5\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving ASP5878	Old or wet DMSO.	Use fresh, anhydrous DMSO to prepare solutions. [5]
Precipitation or phase separation during preparation of working solutions.	Gentle heating and/or sonication can be used to aid dissolution. [4]	
Inconsistent experimental results	Degradation of ASP5878 due to improper storage.	Ensure the compound and stock solutions are stored at the recommended temperatures and protected from light. Aliquot stock solutions to minimize freeze-thaw cycles. [5]
Instability of working solutions.	It is recommended to prepare fresh working solutions for in vivo experiments and use them on the same day. [4] For in vitro assays, also consider preparing fresh dilutions from a frozen stock for each experiment.	

Stability and Storage Conditions Summary

Solid Compound Storage

Condition	Duration	Shelf Life
0 - 4°C	Short-term (days to weeks)	Not specified
-20°C	Long-term (months to years)	>2 years[1], 3 years[3][5], ≥ 4 years[2]

Stock Solution Storage

Temperature	Duration
-20°C	1 year[4], 1 month[5]
-80°C	2 years[4], 1 year[5]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- Weigh the required amount of **ASP5878** powder. The molecular weight of **ASP5878** is 407.37 g/mol .[1]
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration.
- If necessary, gently warm and/or sonicate the solution to ensure complete dissolution.[4]
- Aliquot the stock solution into smaller volumes to avoid multiple freeze-thaw cycles.
- Store the aliquots at -80°C for long-term use.[4]

Preparation of an In Vivo Working Solution

A suggested formulation for in vivo experiments is as follows:

- Start with a clarified DMSO stock solution (e.g., 40 mg/mL).
- For a 1 mL working solution, add 50 µL of the DMSO stock solution to 400 µL of PEG300 and mix until clear.

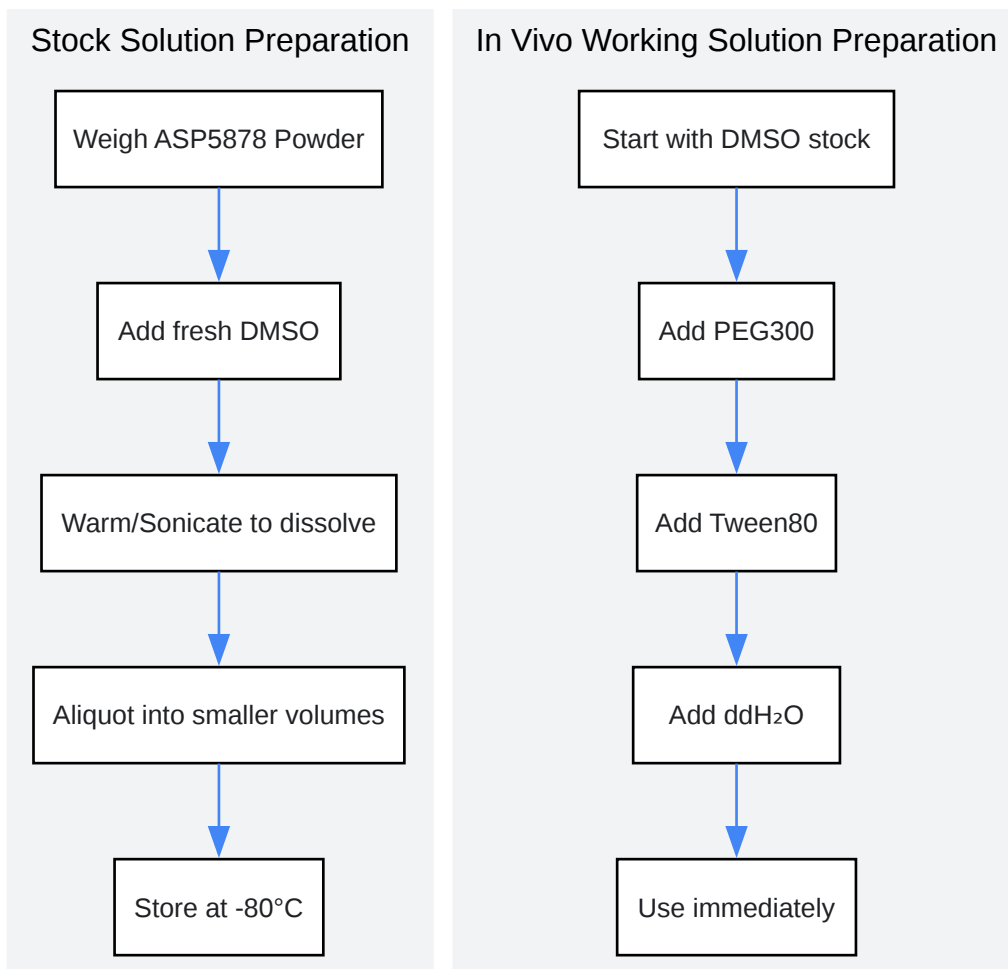
- Add 50 μ L of Tween80 to the mixture and mix until clear.
- Add 500 μ L of ddH₂O to bring the final volume to 1 mL.
- This mixed solution should be used immediately for optimal results.[\[5\]](#)

Another formulation for in vivo use involves corn oil:

- Start with a 40 mg/mL clear DMSO stock solution.
- For a 1 mL working solution, add 50 μ L of the DMSO stock solution to 950 μ L of corn oil and mix thoroughly.
- This mixed solution should also be used immediately.[\[5\]](#)

Visualized Workflows and Pathways

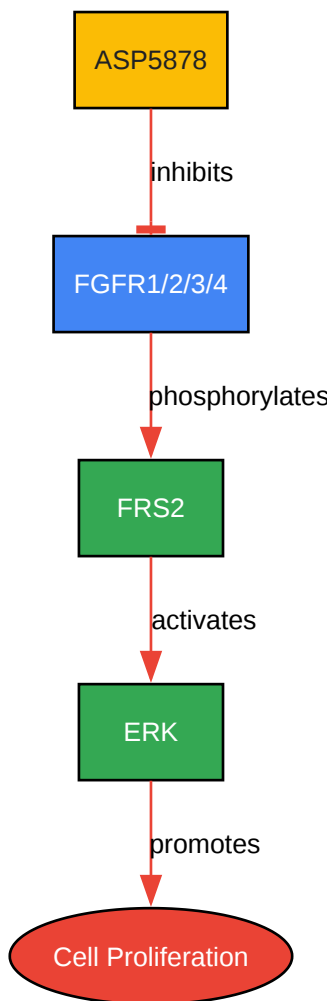
Experimental Workflow for ASP5878 Solution Preparation



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Caption: Workflow for preparing **ASP5878** stock and in vivo working solutions.

ASP5878 Mechanism of Action



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Caption: Simplified signaling pathway showing **ASP5878**'s inhibitory action.

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